4-Heptanamine: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name:	*4-Heptanamine*
CAS No.:	*16751-59-0*
Cat. No.:	*B091976*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and storage protocols for **4-Heptanamine** (CAS No. 16751-59-0). The information is intended to support laboratory and industrial practices where this chemical is used, ensuring the safety of personnel and the integrity of research.

Chemical and Physical Properties

4-Heptanamine is a primary aliphatic amine.[1] Its physical and chemical properties are crucial for understanding its behavior and potential hazards.

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Property	Value	Source
Molecular Formula	C7H17N	[1][2][3]
Molecular Weight	115.22 g/mol	[3][4][5][6]
Appearance	Colorless to pale yellow liquid	[7]
Odor	Characteristic amine odor	[7]
Boiling Point	140 °C	[2][3]
Melting Point	-19 °C (estimate)	[2]
Flash Point	41.3 °C	[3]
Density	0.77 g/cm³	[2][3]
Solubility	Soluble in water and organic solvents.	[7]
Vapor Pressure	6.41 mmHg at 25°C	[3]
pKa	11.04 ± 0.35 (Predicted)	[2]

Safety and Hazard Information

4-Heptanamine is classified as a hazardous substance. The following table summarizes its GHS classifications and associated risk and safety phrases.

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Hazard Class	GHS Hazard Statement	Source
Flammable Liquids	H226: Flammable liquid and vapor.	[4][6]
Acute Toxicity, Oral	H302: Harmful if swallowed.	[4][6]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.	[4][6]
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.	[4][6]
Skin Sensitization	May cause sensitization by skin contact.	[2]

Risk and Safety Phrases (Precautionary Statements):

- R10: Flammable.[2]
- R22: Harmful if swallowed.[2]
- R34: Causes burns.[2]
- R43: May cause sensitization by skin contact.[2]
- S16: Keep away from sources of ignition.[2]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2]
- S37/39: Wear suitable gloves and eye/face protection.[2]
- S53: Avoid exposure - obtain special instructions before use.[2]

Handling and Storage Protocols

Proper handling and storage are critical to minimize the risks associated with **4-Heptanamine**.

3.1. Personal Protective Equipment (PPE)

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- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat or apron.
- Respiratory Protection: Use in a well-ventilated area or with a properly fitted respirator if inhalation risk is high.

3.2. Safe Handling Procedures

- Handle in a well-ventilated place, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[8]
- Avoid formation of dust and aerosols.[8]
- Use non-sparking tools to prevent ignition.[8]
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

3.3. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- The recommended storage condition is at room temperature.[2]

Experimental Protocols for Hazard Assessment

The hazard classifications of **4-Heptanamine** are determined through standardized toxicological testing. While specific study reports for this compound are not publicly available, the methodologies likely follow the OECD Guidelines for the Testing of Chemicals.

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4.1. Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

- Objective: To determine the short-term toxic effects of a single oral dose of a substance.
- Methodology Overview (Acute Toxic Class Method - OECD 423):
  - Animal Model: Typically, rats of a single sex (usually females) are used.[9]
  - Procedure: A stepwise procedure is used with a minimum of three animals per step.[9] The substance is administered orally at one of the defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[9]
  - Observation: The presence or absence of compound-related mortality or moribundity within a short period after dosing determines the next step, which may involve dosing another group at a lower or higher dose level.[9]
  - Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality.[7]

4.2. Skin Corrosion/Irritation (OECD Guideline 404)

- Objective: To assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology Overview:
  - Animal Model: The albino rabbit is the preferred species.[10][11]
  - Procedure: A single dose of the test substance (0.5 mL for liquids) is applied to a small area of the animal's skin.[10] An untreated area serves as a control.[10] The exposure period is typically up to 4 hours.[10][12][13]
  - Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.[10] Observations are typically made for up to 14 days to assess the reversibility of the effects.[10]
  - Endpoint: The severity and reversibility of the skin reactions determine the classification of the substance as corrosive or irritant.[8]

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4.3. Eye Irritation/Corrosion (OECD Guideline 405)

- Objective: To evaluate the potential of a substance to cause irritation or corrosion to the eyes.
- Methodology Overview:
  - Animal Model: The albino rabbit is the recommended test animal.[3][4]
  - Procedure: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal.[2][3] The other eye remains untreated and serves as a control.[3]
  - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and chemosis.[3][14] The observation period can be extended to assess the reversibility of any damage.[3]
  - Endpoint: The severity and reversibility of the ocular lesions determine the classification of the substance.[3]

Visualizations

5.1. Signaling Pathways

Currently, there is no specific information available in the reviewed literature regarding the signaling pathways or detailed molecular mechanisms of toxicity for **4-Heptanamine**. Its corrosive effects are likely due to its basic nature as an amine, causing chemical burns upon direct contact with tissues.

5.2. Experimental and Logical Workflows

The following diagrams illustrate key workflows and logical relationships for the safe handling and hazard assessment of **4-Heptanamine**.

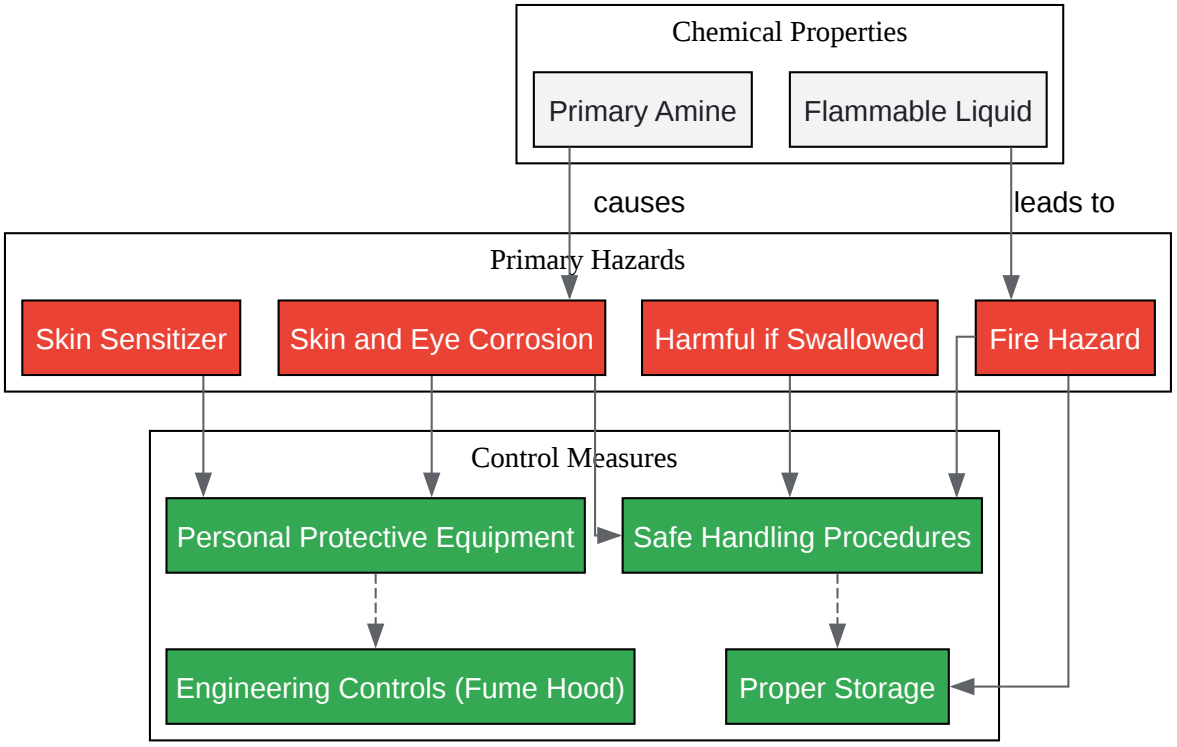
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Caption: Safe handling workflow for **4-Heptanamine**.

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Caption: Logical relationship of **4-Heptanamine** hazards and controls.

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